

Physical properties of ethyl cyclohexanepropionate

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Compound of Interest

Compound Name: Ethyl 3-cyclohexylpropanoate

CAS No.: 10094-36-7

Cat. No.: B156880

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An In-Depth Technical Guide to the Physical Properties of Ethyl Cyclohexanepropionate

Section 1: Compound Identification and Overview

Introduction

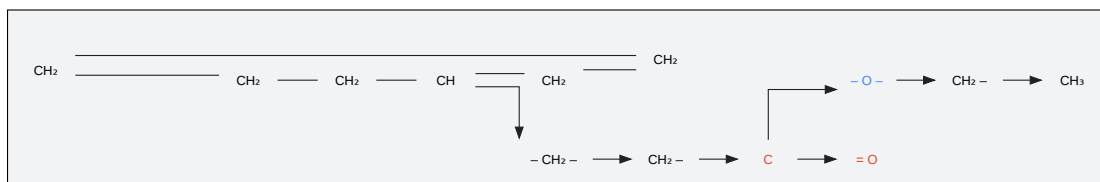
Ethyl cyclohexanepropionate (CAS No. 10094-36-7) is an ester recognized for its potent, fruity aromatic profile.^{[1][2]} Primarily utilized as a flavoring and fragrance agent, its characteristic pear, peach, and pineapple notes make it a valuable component in the food and perfumery industries.^{[1][3]} For researchers and drug development professionals, a thorough understanding of its physical properties is paramount for formulation, quality control, and analytical method development. This guide provides a comprehensive analysis of these properties, grounded in established experimental data and standardized characterization protocols.

Molecular Structure

The structure of ethyl cyclohexanepropionate consists of a cyclohexane ring connected to a propionate ethyl ester group. This combination of a bulky, nonpolar cycloalkane and a polar

ester functional group dictates its physicochemical behavior.

Molecular structure of ethyl 3-cyclohexylpropanoate.



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Caption: Molecular structure of **ethyl 3-cyclohexylpropanoate**.

Key Identifiers

For unambiguous identification, a compound is defined by several key identifiers. The primary identifiers for ethyl cyclohexanepropionate are summarized below.

Identifier	Value	Source(s)
CAS Number	10094-36-7	[1][3][4][5]
IUPAC Name	ethyl 3-cyclohexylpropanoate	[3]
Synonyms	Ethyl cyclohexanepropionate, Ethyl 3-cyclohexylpropionate	[3]
Molecular Formula	C ₁₁ H ₂₀ O ₂	[1][3][5]
Molecular Weight	184.27 g/mol	[3][4]
EC Number	233-222-3	[3][4]
FEMA Number	2431	[1][3][6]

Section 2: Physicochemical Properties

The physical properties of ethyl cyclohexanepropionate are critical for its application, handling, and analysis. These properties are a direct consequence of its molecular structure and intermolecular forces.

Summary of Properties

The table below presents a consolidated view of the key quantitative physical properties of ethyl cyclohexanepropionate.

Property	Value	Conditions	Source(s)
Physical State	Colorless, oily liquid	Ambient	[3][7]
Boiling Point	91.0 - 94.0 °C	@ 8.00 mm Hg	[1][3][4]
Density	0.926 - 0.932 g/mL	@ 25 °C	[3][4]
Refractive Index (n _D)	1.444 - 1.452	@ 20 °C	[3][4]
Flash Point	50.0 °C (122.0 °F)	Tag Closed Cup (TCC)	[1][4]
Vapor Pressure	0.106 mmHg (est.)	@ 25 °C	[4]
Water Solubility	16.03 mg/L (est.)	@ 25 °C	[4]
LogP (o/w)	~3.8 (est.)	-	[1][4]

Detailed Analysis of Properties

Appearance, Odor, and Organoleptic Profile Ethyl cyclohexanepropionate presents as a colorless, clear, oily liquid.[3][4] Its most notable characteristic is a powerful and sweet fruity odor, often described with notes of pineapple, peach, and pear.[1][3][4] This profile makes it a highly effective flavoring agent, detectable at concentrations as low as 10 ppm.[1]

Boiling Point and Vapor Pressure The boiling point of 91-94 °C at a reduced pressure of 8 mm Hg indicates that the compound is a relatively high-boiling ester, a result of its molecular weight

and the non-polar cyclohexane moiety.[1][3][4] Its low estimated vapor pressure at ambient temperature is consistent with its classification as a semi-volatile organic compound.[4]

Density and Refractive Index With a density slightly less than water (0.926-0.932 g/mL at 25°C), it will form the upper layer in an immiscible mixture.[3][4] The refractive index is a crucial parameter for quality control, used to quickly assess the purity of the substance. The accepted range is between 1.444 and 1.452 at 20°C.[3][4]

Solubility and Partition Coefficient (LogP) The molecule's dual nature—a polar ester head and a large nonpolar aliphatic ring—governs its solubility. It is practically insoluble in water but demonstrates good solubility in less polar organic solvents like alcohol and oils.[1][3][4] The high estimated octanol-water partition coefficient (LogP) of approximately 3.8 confirms its lipophilic (fat-loving) character.[1][4]

Flash Point and Flammability The flash point of 50°C (122°F) classifies ethyl cyclohexanepropionate as a flammable liquid.[3][4][8] This necessitates careful handling and storage away from ignition sources.

Section 3: Spectroscopic and Spectrometric Characterization

Spectroscopic analysis is indispensable for confirming the identity and purity of ethyl cyclohexanepropionate. Data from mass spectrometry, NMR, and IR spectroscopy provide a definitive structural fingerprint.

3.1 Mass Spectrometry (MS) Gas Chromatography-Mass Spectrometry (GC-MS) is the standard for both identification and purity assessment. In electron ionization (EI) mode, the molecule undergoes fragmentation, producing a characteristic pattern. Key fragments correspond to the loss of the ethoxy group, cleavage of the propionate chain, and fragmentation of the cyclohexane ring. The NIST Mass Spectrometry Data Center provides reference spectra for comparison.[3]

3.2 Nuclear Magnetic Resonance (NMR) Spectroscopy ^1H and ^{13}C NMR spectroscopy are powerful tools for unambiguous structure elucidation.

- ^1H NMR: The proton spectrum will show characteristic signals for the ethyl group (a triplet and a quartet), multiplets for the protons on the cyclohexane ring, and two triplets for the methylene protons of the propionate chain.
- ^{13}C NMR: The carbon spectrum will display distinct peaks for the carbonyl carbon of the ester, the carbons of the ethyl group, and the various carbons within the cyclohexyl and propionate moieties.[\[3\]](#)

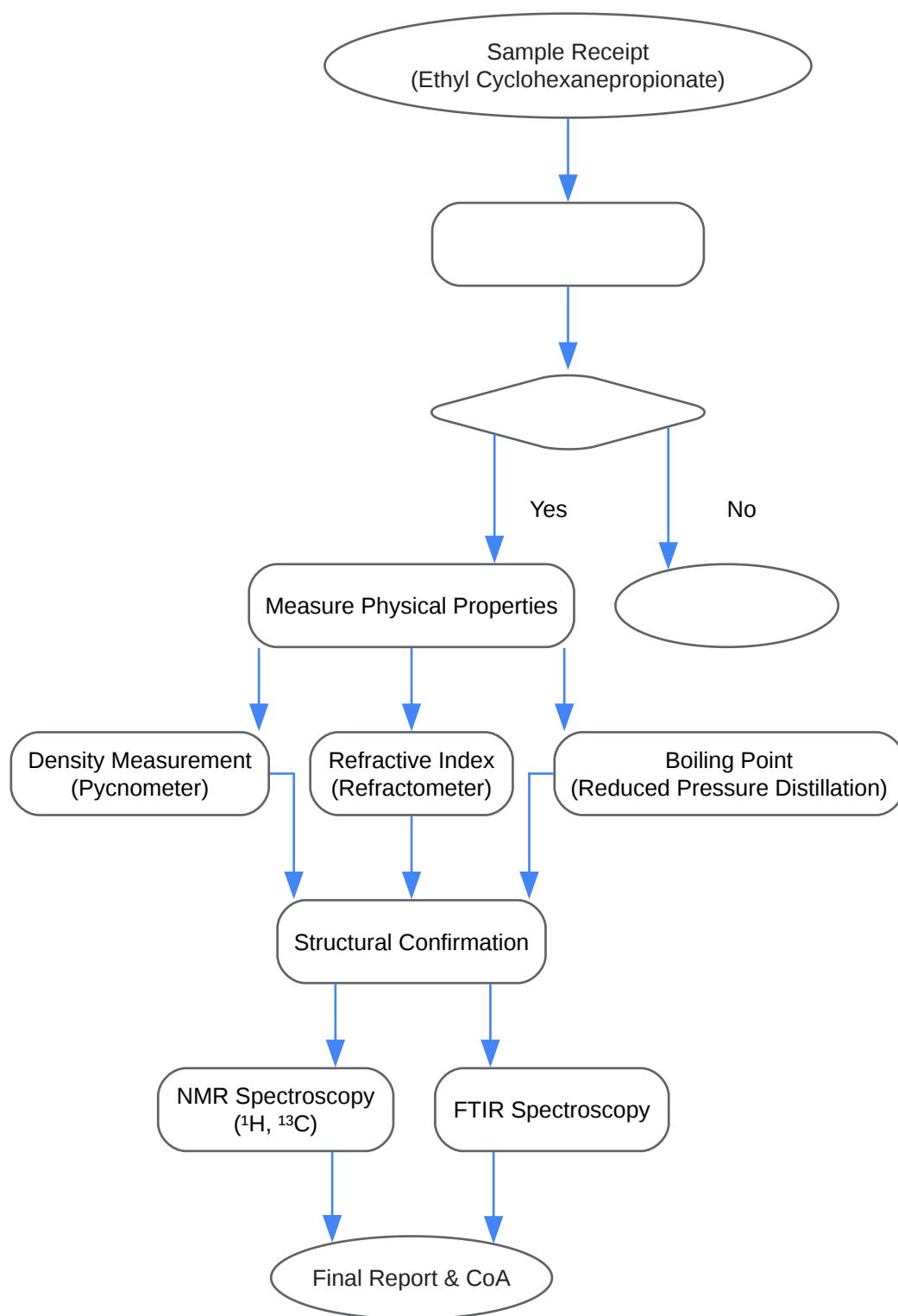
3.3 Infrared (IR) Spectroscopy FTIR spectroscopy is used to identify the functional groups present in the molecule. The spectrum of ethyl cyclohexanepropionate is dominated by a strong C=O stretching vibration from the ester group, typically appearing around 1730 cm^{-1} . Other significant peaks include C-H stretches from the aliphatic groups and C-O stretches associated with the ester linkage.[\[3\]](#)

Section 4: Experimental Protocols for Property Determination

To ensure data integrity, physical properties must be determined using standardized, validated methods. The following section outlines the core experimental workflows.

Workflow for Physicochemical Analysis

A logical workflow ensures that sample integrity is maintained and that data is collected efficiently. The process typically begins with identity and purity confirmation before measuring bulk physical properties.



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Caption: Standard experimental workflow for compound characterization.

Protocol 1: Determination of Boiling Point (Reduced Pressure)

- Rationale: Because many organic compounds decompose at their atmospheric boiling point, reduced pressure distillation is used to determine the boiling point at a lower temperature.
- Methodology:
 - Assemble a micro-distillation apparatus connected to a vacuum pump and a manometer.
 - Place a 5-10 mL sample of the compound in the distillation flask with a magnetic stir bar.
 - Slowly evacuate the system to the desired pressure (e.g., 8.0 mm Hg).
 - Gently heat the flask while stirring.
 - Record the temperature at which vapor and liquid are in equilibrium, observed as the point when the first drop of condensate falls from the thermometer bulb. This temperature is the boiling point at that specific pressure.

Protocol 2: Determination of Density and Refractive Index

- Rationale: These are fundamental physical constants used for substance identification and quality control. They must be measured at a controlled temperature.
- Methodology:
 - Density: a. Calibrate a pycnometer (specific gravity bottle) of known volume with deionized water at 25.0 °C. b. Dry the pycnometer thoroughly. c. Fill it with the sample compound and equilibrate to 25.0 °C. d. Measure the mass of the filled pycnometer. e. Calculate density by dividing the mass of the sample by the calibrated volume.
 - Refractive Index: a. Calibrate an Abbe refractometer using a standard of known refractive index (e.g., distilled water). b. Ensure the prism temperature is stabilized at 20.0 °C. c. Apply a few drops of the sample to the lower prism. d. Close the prisms and adjust the

instrument until the dividing line is sharp and centered in the crosshairs. e. Read the refractive index from the scale.

Protocol 3: Characterization by Gas Chromatography-Mass Spectrometry (GC-MS)

- Rationale: GC-MS provides definitive identification by comparing the retention time and mass spectrum of an unknown sample to a known reference standard. It is also the gold standard for assessing purity.
- Methodology:
 - Prepare a dilute solution of the sample (e.g., 100 ppm) in a suitable solvent like ethyl acetate.
 - Inject 1 μL of the solution into the GC-MS system.
 - GC Conditions (Typical):
 - Column: A nonpolar column (e.g., DB-5ms, 30m x 0.25mm x 0.25 μm) is chosen for its ability to separate compounds based on boiling point.
 - Inlet Temperature: 250 $^{\circ}\text{C}$.
 - Oven Program: Start at 60 $^{\circ}\text{C}$, ramp to 280 $^{\circ}\text{C}$ at 10 $^{\circ}\text{C}/\text{min}$. This gradient ensures separation from both more volatile and less volatile impurities.
 - Carrier Gas: Helium at a constant flow of 1 mL/min.
 - MS Conditions (Typical):
 - Ionization: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
 - Analyze the resulting chromatogram for purity and compare the mass spectrum of the main peak against a reference library (e.g., NIST) for identity confirmation.

Section 5: Safety, Handling, and Storage

Proper handling procedures are essential due to the compound's flammability and potential for irritation.

5.1 Hazard Identification

- Flammability: Classified as a flammable liquid (GHS Category 3).[\[3\]](#)[\[8\]](#) Vapors may form explosive mixtures with air.
- Health Hazards: Causes serious eye irritation.[\[8\]](#) May cause skin irritation.[\[4\]](#)

5.2 Recommended Handling and Personal Protective Equipment (PPE)

- Work in a well-ventilated area, preferably a chemical fume hood.[\[8\]](#)[\[9\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[8\]](#)[\[10\]](#)
- Use explosion-proof electrical equipment and ground all containers during transfer to prevent static discharge.[\[8\]](#)[\[10\]](#)
- PPE: Wear chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.[\[8\]](#)

5.3 Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[10\]](#)
- Keep away from incompatible substances and sources of ignition.
- A recommended storage temperature is between 0-8 °C for long-term stability.[\[1\]](#)[\[2\]](#)

Section 6: References

- PubChem. (n.d.). Ethyl cyclohexane propionate | C₁₁H₂₀O₂ | CID 61466. National Center for Biotechnology Information. Retrieved January 14, 2026, from [\[Link\]](#)

- The Good Scents Company. (n.d.). ethyl cyclohexane propionate, 10094-36-7. Retrieved January 14, 2026, from [\[Link\]](#)
- SIELC Technologies. (2018, February 16). Ethyl cyclohexane propionate. Retrieved January 14, 2026, from [\[Link\]](#)
- CAS Common Chemistry. (n.d.). Ethyl cyclohexanepropionate. American Chemical Society. Retrieved January 14, 2026, from [\[Link\]](#)
- The Good Scents Company. (n.d.). ethyl 2-cyclohexyl propionate poirenate. Retrieved January 14, 2026, from [\[Link\]](#)
- Synerzine. (2018, June 22). Ethyl cyclohexane propionate Safety Data Sheet. Retrieved January 14, 2026, from [\[Link\]](#)
- The Good Scents Company. (n.d.). EPI System Information for ethyl cyclohexane propionate 10094-36-7. Retrieved January 14, 2026, from [\[Link\]](#)
- Global Substance Registration System (GSRS). (n.d.). ETHYL CYCLOHEXANE PROPIONATE. Retrieved January 14, 2026, from [\[Link\]](#)
- Cole-Parmer. (n.d.). Material Safety Data Sheet - Cyclohexanepropionic acid, 99%. Retrieved January 14, 2026, from [\[Link\]](#)

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Sources

- [1. ETHYL CYCLOHEXANEPROPIONATE | 10094-36-7 \[chemicalbook.com\]](#)
- [2. ETHYL CYCLOHEXANEPROPIONATE CAS#: 10094-36-7 \[m.chemicalbook.com\]](#)
- [3. Ethyl cyclohexane propionate | C11H20O2 | CID 61466 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. ethyl cyclohexane propionate, 10094-36-7 \[thegoodscentscompany.com\]](#)

- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. Ethyl cyclohexane propionate | SIELC Technologies [sielc.com]
- 7. ETHYL CYCLOHEXYL PROPIONATE | 2511-00-4 [chemicalbook.com]
- 8. synerzine.com [synerzine.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. fishersci.co.uk [fishersci.co.uk]
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